

# (E)-5-OAHSA-d17 CAS number and molecular weight

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## Compound of Interest

Compound Name: (E)-5-OAHSA-d17

Cat. No.: B1162297

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## In-Depth Technical Guide: (E)-5-OAHSA-d17

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **(E)-5-OAHSA-d17**, a deuterated lipid standard, and its non-deuterated parent compound, 5-OAHSA. It is intended for researchers, scientists, and professionals in drug development. This document details the physicochemical properties, biological significance, and analytical methodologies related to these compounds. A key focus is placed on the role of 5-OAHSA as a signaling molecule in metabolic and inflammatory pathways.

**Note on Isomerism:** The user query specified the (E)-isomer of 5-OAHSA-d17. However, the available scientific literature and supplier information predominantly refer to the (9Z)-isomer, which corresponds to the naturally occurring oleic acid constituent. Information regarding the specific biological activity or distinct properties of the (E)-isomer is not readily available. Therefore, this guide focuses on the well-characterized (9Z)-5-OAHSA and its deuterated standard, while acknowledging this isomeric ambiguity.

## Physicochemical Properties

**(E)-5-OAHSA-d17** is the deuterated form of (E)-5-hydroxy-oleic acid stearic acid, a member of the fatty acid esters of hydroxy fatty acids (FAHFA) family. The deuterated version serves as an

ideal internal standard for mass spectrometry-based quantification of the endogenous, non-deuterated 5-OAHSA.

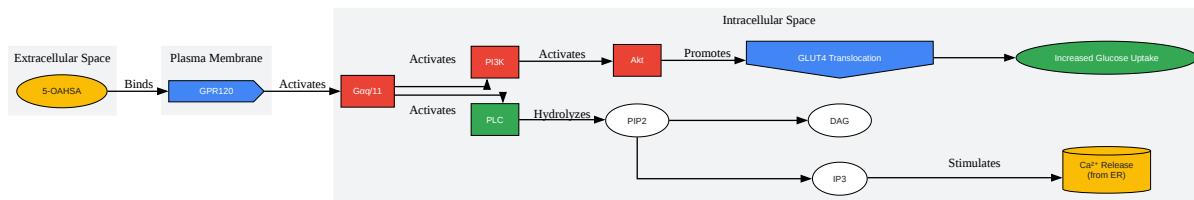
Property	Value	Reference
Chemical Name	(9Z)-9-octadecenoic acid, 1-(3-carboxypropyl-, 11,11,12,12,13,13,14,14,15,15,16,16,17,17,18,18,18-d17)tetradecyl ester	<a href="#">[1]</a>
CAS Number	2714169-20-5	<a href="#">[1]</a>
Molecular Formula	C <sub>36</sub> H <sub>51</sub> D <sub>17</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	582.0 g/mol	<a href="#">[1]</a>
Purity	≥99% deuterated forms (d1-d17)	<a href="#">[1]</a>
Formulation	A solution in methyl acetate	<a href="#">[1]</a>
Storage Temperature	-20°C	

## Biological Significance and Signaling Pathways

5-OAHSA is part of the FAHFA class of lipids, which have emerged as significant endogenous signaling molecules with anti-diabetic and anti-inflammatory properties. These beneficial effects are primarily mediated through the activation of G-protein coupled receptor 120 (GPR120), also known as Free Fatty Acid Receptor 4 (FFAR4).

## Anti-Diabetic Effects

The binding of 5-OAHSA to GPR120 on the surface of adipocytes (fat cells) initiates a signaling cascade that enhances insulin sensitivity. This process is crucial for the proper uptake of glucose from the bloodstream. The primary pathway for this metabolic effect is through the G<sub>αq/11</sub> subunit.



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Caption: GPR120-mediated metabolic signaling pathway.

## Anti-Inflammatory Effects

In immune cells such as macrophages, 5-OAHSA binding to GPR120 triggers a distinct anti-inflammatory signaling pathway. This pathway is independent of Gαq/11 and is mediated by β-arrestin 2. This cascade ultimately inhibits the activity of key pro-inflammatory transcription factors like NF-κB.



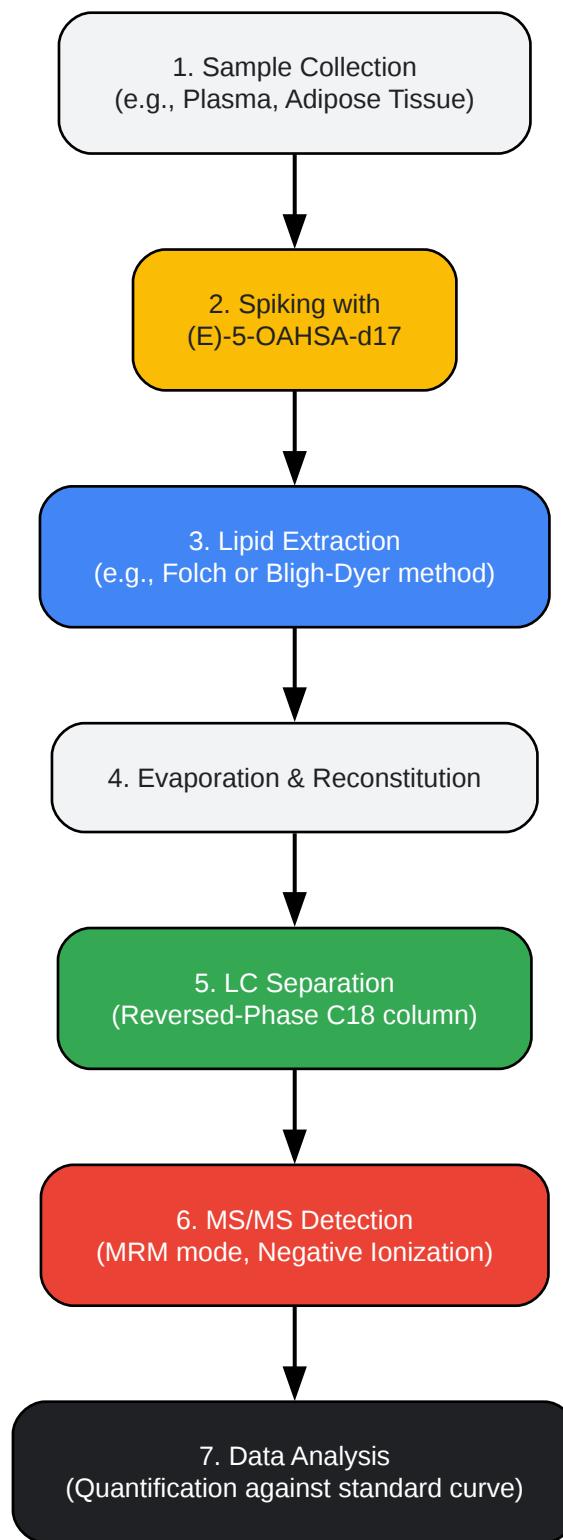
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Caption: GPR120-mediated anti-inflammatory signaling.

# Experimental Protocols: Quantification of 5-OAHSA using (E)-5-OAHSA-d17

The quantification of 5-OAHSA in biological matrices is typically performed using liquid chromatography-tandem mass spectrometry (LC-MS/MS). **(E)-5-OAHSA-d17** is used as an internal standard to ensure accuracy and precision by correcting for matrix effects and variations during sample preparation and analysis.

## General Experimental Workflow



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Caption: General workflow for 5-OAHSA quantification.

## Detailed Methodologies

### 1. Sample Preparation and Lipid Extraction:

- To a 100  $\mu\text{L}$  aliquot of biological sample (e.g., plasma), add a known amount of **(E)-5-OAHSA-d17** solution in methyl acetate.
- Perform a liquid-liquid extraction using a solvent system such as chloroform:methanol (2:1, v/v).
- Vortex the mixture thoroughly and centrifuge to separate the organic and aqueous phases.
- Collect the lower organic phase containing the lipids.
- Evaporate the solvent under a stream of nitrogen.
- Reconstitute the dried lipid extract in a suitable solvent (e.g., methanol) for LC-MS/MS analysis.

### 2. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
  - Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8  $\mu\text{m}$ ).
  - Mobile Phase A: Water with 0.1% formic acid.
  - Mobile Phase B: Acetonitrile/Isopropanol (90:10, v/v) with 0.1% formic acid.
  - Gradient: A suitable gradient from high aqueous to high organic mobile phase to elute the lipids.
  - Flow Rate: 0.3 mL/min.
  - Injection Volume: 5-10  $\mu\text{L}$ .
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray Ionization (ESI) in negative mode.

- Scan Type: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions for both 5-OAHSA and **(E)-5-OAHSA-d17** would need to be optimized on the specific mass spectrometer being used.

## Typical Performance Characteristics of the Method

Parameter	Typical Value
Linearity ( $R^2$ )	> 0.99
Lower Limit of Quantification (LLOQ)	0.5 - 10 ng/mL
Accuracy	85-115% of nominal concentration
Precision (%CV)	< 15%
Recovery	80-120%

## Conclusion

**(E)-5-OAHSA-d17** is an essential tool for the accurate quantification of the biologically active lipid, 5-OAHSA. Understanding the role of 5-OAHSA in GPR120 signaling provides a promising avenue for the development of novel therapeutics for metabolic and inflammatory diseases. The methodologies outlined in this guide offer a robust framework for researchers to investigate the physiological and pathological roles of this important class of endogenous lipids.

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## References

- 1. mdpi.com [mdpi.com]
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